

Technical Guide: 2-Benzylxy-3-bromopyridine

(CAS: 52200-49-4)

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Compound of Interest

Compound Name: 2-Benzylxy-3-bromopyridine

Cat. No.: B1283523

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For Researchers, Scientists, and Drug Development Professionals

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Chemical and Physical Properties

2-Benzylxy-3-bromopyridine is a substituted pyridine derivative. Its physical and chemical properties are summarized below.

Property	Value
CAS Number	52200-49-4
Molecular Formula	C ₁₂ H ₁₀ BrNO
Molecular Weight	264.12 g/mol
Appearance	Not specified; likely a solid or oil
Purity	Typically available at ≥97%
Storage Conditions	Room temperature, in a dry, well-ventilated area

Safety and Hazard Information

While a comprehensive, publicly available toxicological profile for **2-Benzylxy-3-bromopyridine** is limited, data from structurally related compounds, such as 2,6-Bis(benzylxy)-3-bromopyridine, provide valuable insights into its potential hazards. The following table summarizes the likely GHS classifications based on this related compound.

Hazard Class	GHS Classification
Acute Toxicity, Oral	Harmful if swallowed[1]
Skin Corrosion/Irritation	Causes skin irritation[1]
Serious Eye Damage/Eye Irritation	Causes serious eye irritation[1]
Specific Target Organ Toxicity (Single Exposure)	May cause respiratory irritation[1]

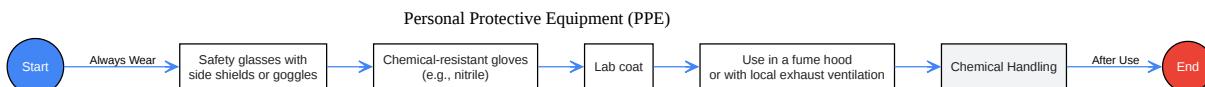
Incompatible Materials: Strong oxidizing agents.[2]

Experimental Protocols

Due to the lack of specific published experimental protocols for **2-Benzylxy-3-bromopyridine**, the following is a general guideline for handling this and other substituted pyridine compounds in a research setting.

Personal Protective Equipment (PPE)

A mandatory PPE workflow should be followed to minimize exposure.



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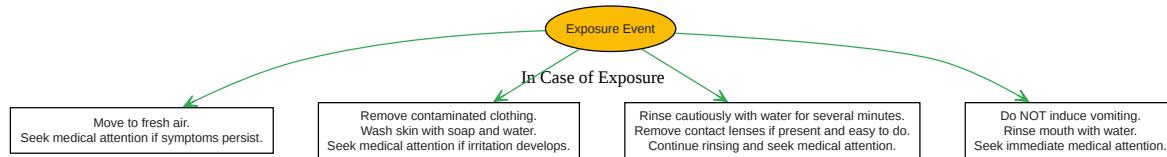
Caption: Personal Protective Equipment (PPE) Workflow.

Handling and Storage

- Handling:
 - Always handle **2-Benzyl-3-bromopyridine** in a well-ventilated area, preferably within a chemical fume hood.
 - Avoid inhalation of dust, fumes, gas, mist, or vapor.
 - Prevent contact with skin and eyes.
 - Use appropriate tools to avoid direct physical contact.
 - Ensure all containers are properly labeled.
- Storage:
 - Store in a tightly closed container in a dry and well-ventilated place.[2]
 - Keep away from incompatible materials such as strong oxidizing agents.[2]
 - Store at room temperature.[2]

First Aid Measures

The following first aid measures are recommended based on the potential hazards of similar compounds.



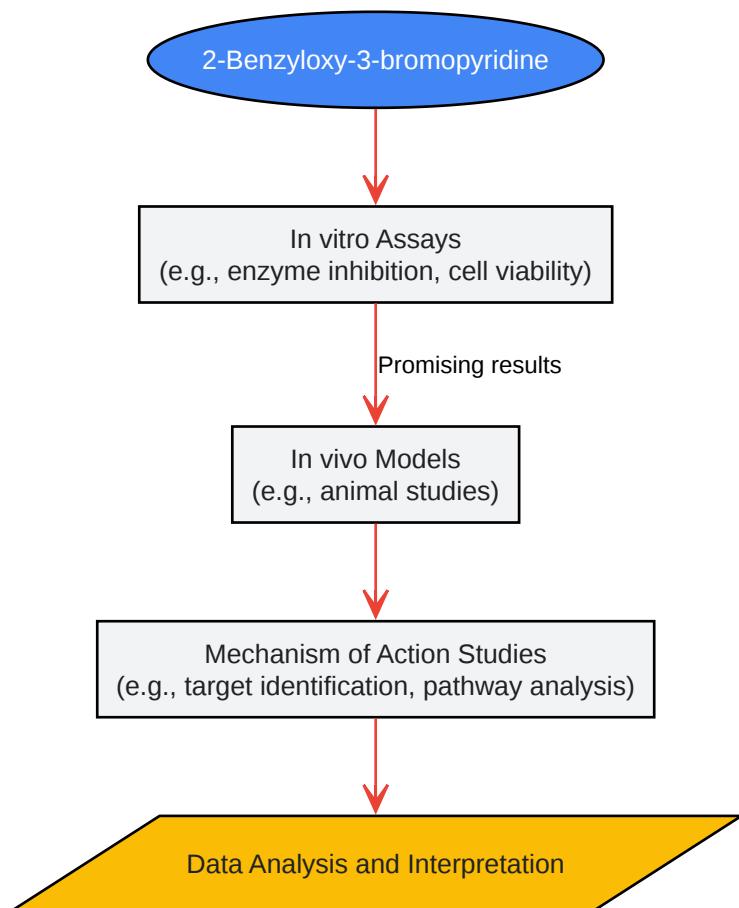
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Caption: First Aid Measures for Exposure.

Biological Activity and Signaling Pathways

As of the latest available information, there are no specific studies detailing the biological activity or signaling pathway interactions of **2-Benzyl-3-bromopyridine**. However, substituted pyridines are a common scaffold in medicinal chemistry and drug discovery, often investigated for their potential as kinase inhibitors or for other therapeutic applications. Researchers working with this compound may be exploring its utility as an intermediate in the synthesis of more complex, biologically active molecules.

The general workflow for investigating the biological activity of a novel compound is outlined below.



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Caption: General Workflow for Biological Activity Investigation.

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References

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- 2. vibrantpharma.com [vibrantpharma.com]
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